

Application Notes and Protocols: Picfeltarraenin IB

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Compound of Interest

Compound Name: *Picfeltarraenin IB*

Cat. No.: *B15619569*

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Introduction

Picfeltarraenin IB is a triterpenoid saponin isolated from the plant *Picria fel-terrae*. It is recognized for its biological activities, including the inhibition of acetylcholinesterase (AChE), and has potential applications in research related to cancer, inflammation, and herpes infections[1][2]. This document provides detailed information on the solubility of **Picfeltarraenin IB** in Dimethyl Sulfoxide (DMSO) and ethanol, along with protocols for its preparation and use in research settings.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₄₂ H ₆₄ O ₁₄	[1]
Molecular Weight	792.95 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	>98% (HPLC)	[3]
CAS Number	97230-46-1	[1][3]

Solubility

The solubility of **Picfeltarraenin IB** is a critical factor for the design of in vitro and in vivo experiments.

Table 1: Solubility of **Picfeltarraenin IB** in DMSO

Solvent	Concentration	Molar Equivalent	Notes
DMSO	250 mg/mL	315.28 mM	Requires sonication. Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO for best results.[1]
DMSO	100 mg/mL	126.11 mM	Use of fresh DMSO is recommended as moisture can reduce solubility.[2]

Ethanol Solubility: Specific quantitative data for the solubility of **Picfeltarraenin IB** in 100% ethanol is not readily available in the reviewed literature. However, ethanol is often used as a co-solvent in formulations for compounds with poor water solubility[4][5]. For **Picfeltarraenin IB**, it is recommended to first dissolve the compound in DMSO to create a concentrated stock solution before further dilution with aqueous buffers or media.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Picfeltarraenin IB** for subsequent dilution.

Materials:

- **Picfeltarraenin IB** (solid)
- Anhydrous/Low-moisture DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

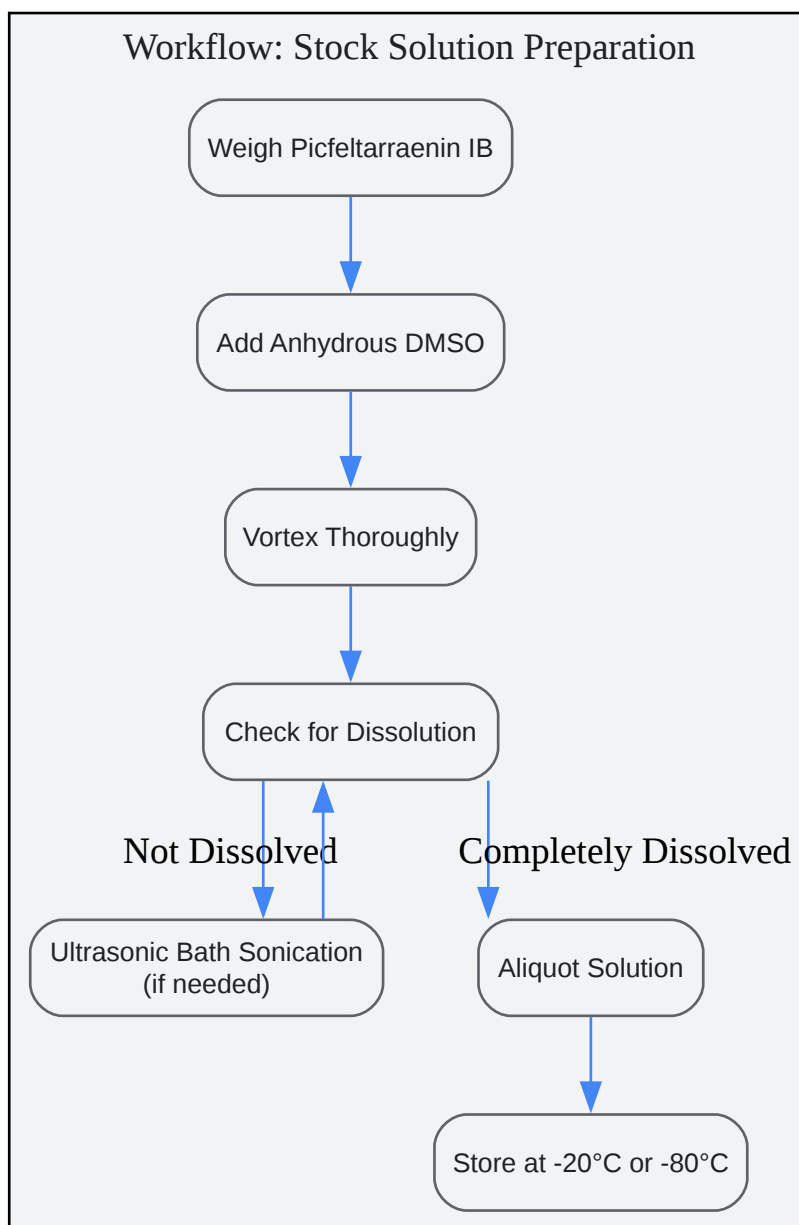
Procedure:

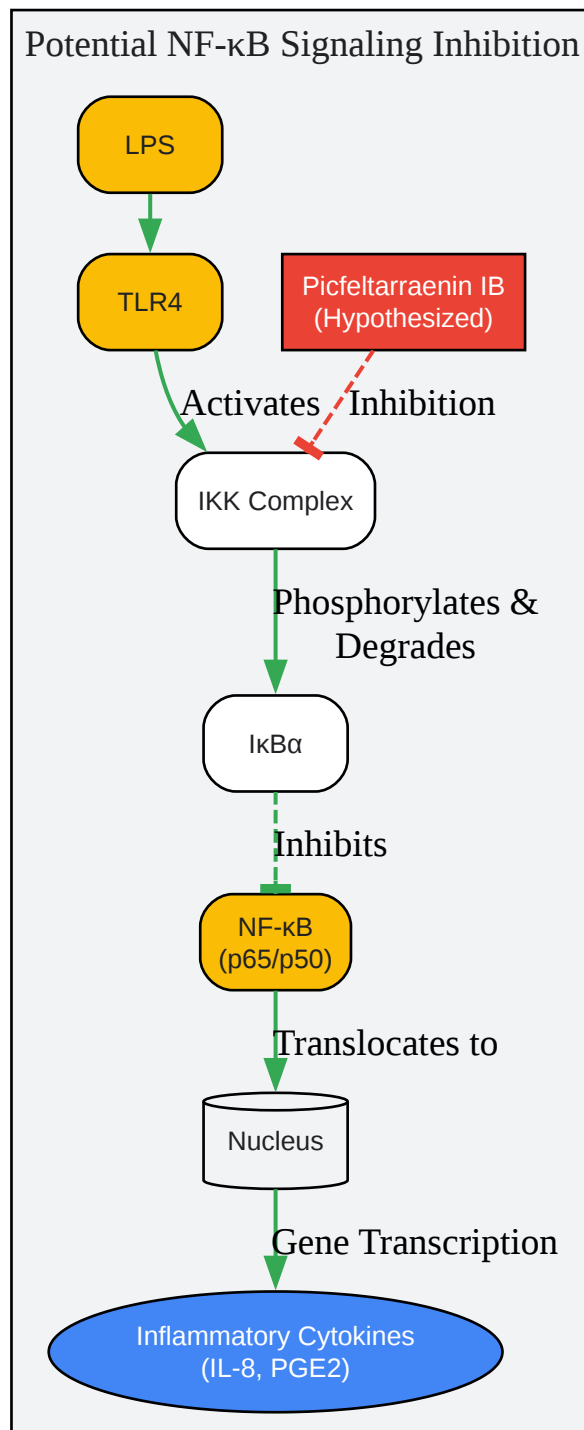
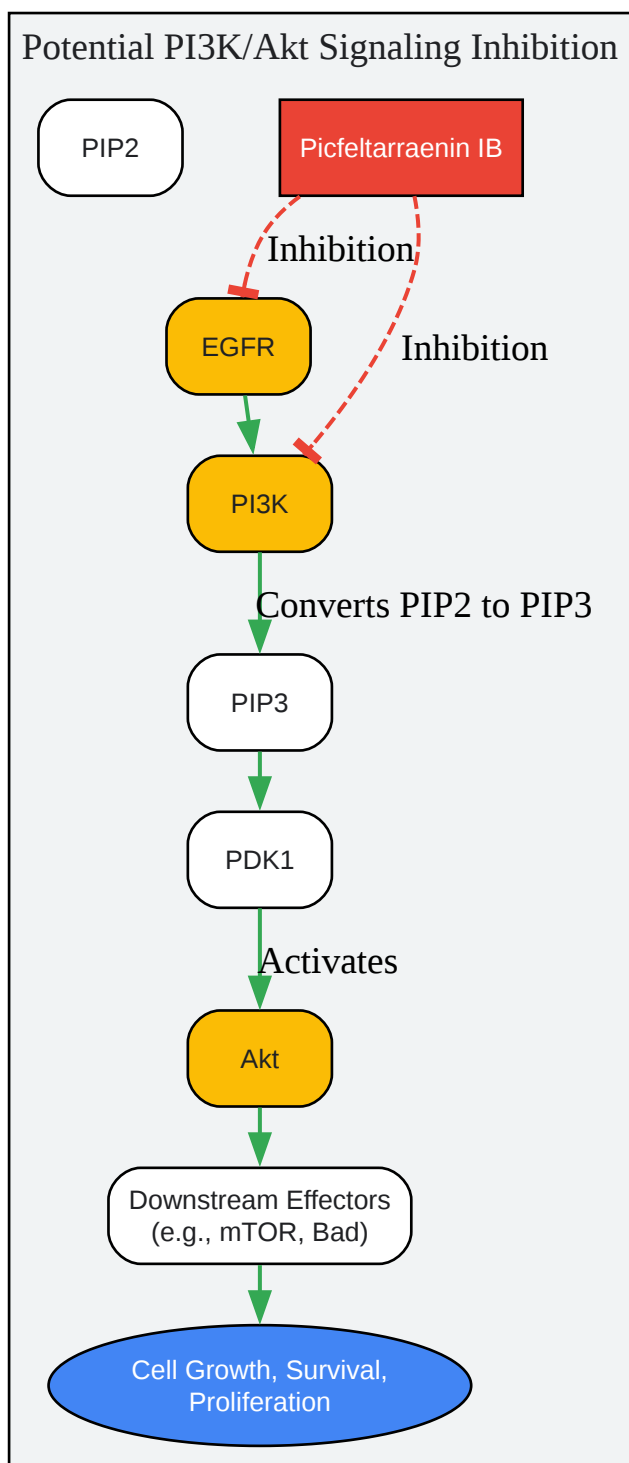
- Weigh the desired amount of **Picfeltarraenin IB** powder in a sterile vial.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.1261 mL of DMSO to 1 mg of **Picfeltarraenin IB**)[1].
- Vortex the mixture thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, place the vial in an ultrasonic bath and sonicate until the solution is clear[1]. Gentle heating may also aid dissolution.
- Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Storage of Stock Solution:

- Store aliquots at -80°C for up to 6 months[1].

- For shorter-term storage, -20°C for up to 1 month is acceptable^[1].
- Protect the solution from light^[1].





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